

salicylamide pKa and solubility profile

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Compound Focus: Salicylamide

CAS No.: 65-45-2

Cat. No.: S542338

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Fundamental Physicochemical Properties

The table below summarizes the core properties of **salicylamide** that are essential for pre-formulation studies.

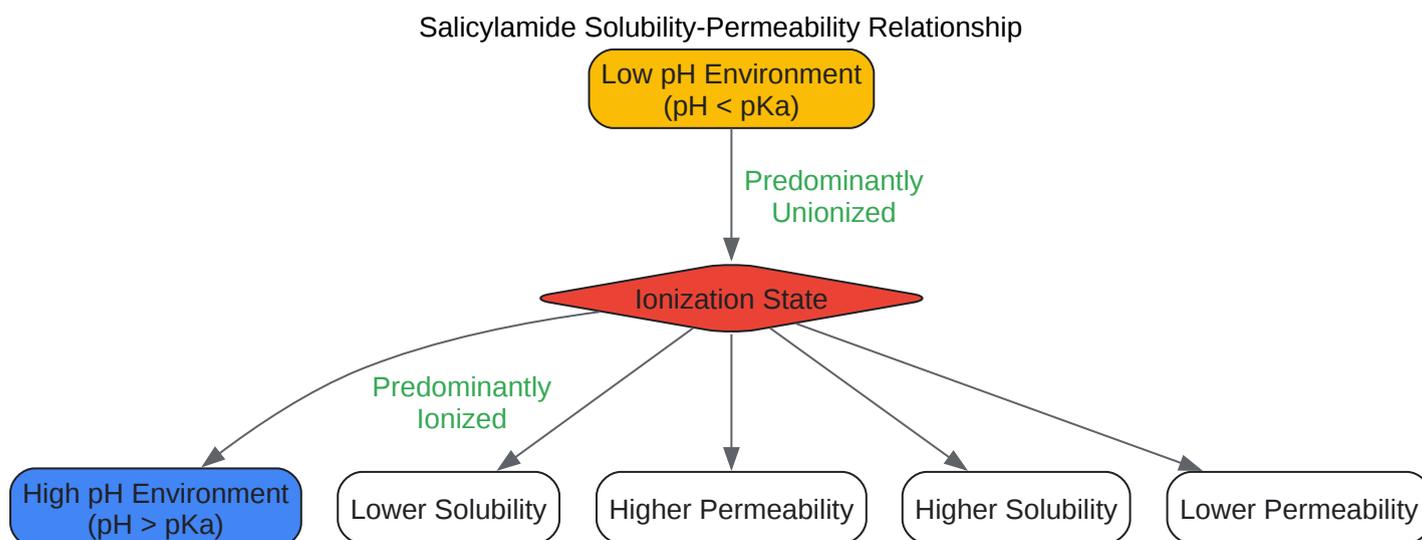
Property	Value / Description	Citation
pKa	8.2	[1] [2]
Acid/Base Type	Weak acid	[1] [2]
Analgesic Class	NSAID (Non-Steroidal Anti-Inflammatory Drug)	[1]
Water Solubility	Sparingly soluble	[2]

Solubility and Partition Coefficient Profile

The solubility and lipophilicity of **salicylamide** across a pH range are critical for predicting its absorption behavior. The following table consolidates data from experimental studies.

pH	Solubility Trend	Partition Coefficient (log P) Trend	Citation
1.2 - 10	Increases with pH	Decreases with pH	[1] [2]
11	Decreases	Not specified	[2]
Key Relationship	Solubility \uparrow as pH \uparrow (for weak acids)	Lipophilicity \downarrow as pH \uparrow (for weak acids)	[2]

The following diagram illustrates the relationship between pH, drug ionization, and the resulting solubility and permeability, which underlies the data in the table above.



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Salicylamide solubility-permeability relationship based on pH and ionization.

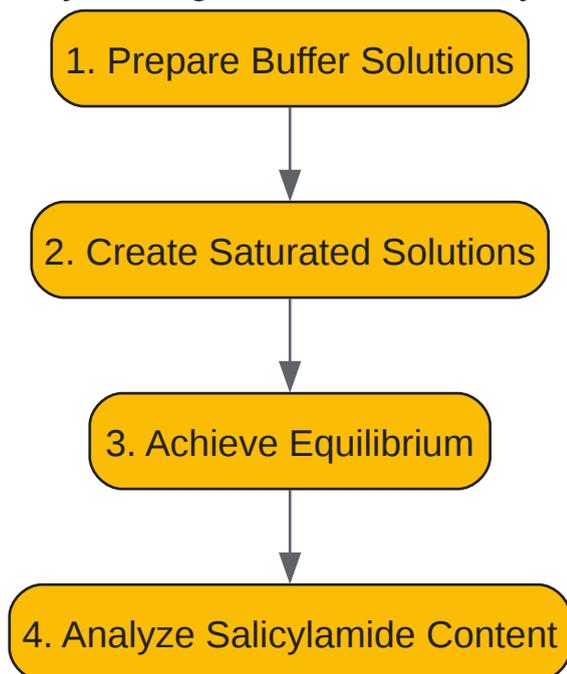
Experimental Protocols for Solubility and Dissolution

For researchers aiming to replicate or design studies on **salicylamide**, here are detailed methodologies from the literature.

Solubility Testing

The following diagram outlines the workflow for determining the equilibrium solubility of **salicylamide**:

Solubility Testing Workflow for Salicylamide



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Key steps for solubility testing of **salicylamide** in various pH buffers.

- **Buffer Preparation:** Prepare 0.02 M buffer solutions across a range of pH values (e.g., 1.2, 4.5, 6.5, up to 11). Adjust the ionic strength to 0.2 to maintain consistent ionic strength across all media [1] [2].
- **Saturation:** Add an excess of **salicylamide** to the buffer solutions in sealed containers [2].
- **Equilibration:** Agitate the suspensions in a water bath shaker at a constant temperature of 37 ± 0.5 °C until equilibrium is reached (a saturated solution is formed) [1] [2].
- **Analysis:** Withdraw samples, filter to remove undissolved particles, and determine the **salicylamide** concentration using a **UV spectrophotometer** at the predetermined λ_{\max} for each specific pH medium [1] [2].

In Vitro Dissolution Testing

- **Apparatus:** Use a USP dissolution apparatus with a **paddle stirrer** [1].
- **Conditions:** The dissolution medium should be preheated to **37 ± 0.5 °C**. The paddle rotation speed is typically set to a low rate such as **50 rpm** to simulate gentle agitation [1].
- **Medium Volume & Sampling:** Conduct the test in a defined volume of medium, with samples withdrawn at predetermined time points over a duration of up to **60 minutes** [1].
- **Analysis:** Determine the concentration of dissolved **salicylamide** in the samples using a **UV spectrophotometer**, similar to the solubility analysis [1].

Application in Drug Development

The pH-dependent solubility profile directly influences both the **dissolution rate** and the **absorption** of **salicylamide**. According to the **Noyes-Whitney equation**, the dissolution rate is directly proportional to a drug's solubility; thus, the observed increase in solubility with pH directly enhances its dissolution in higher pH environments [1]. Furthermore, the partition coefficient, which decreases with increasing pH, helps predict the drug's passive absorption through membranes, as the unionized species prevalent at lower pH values generally exhibit higher membrane permeability [2].

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References

1. and Dissolution Study of Solubility | Berkala Ilmiah... Salicylamide [e-journal.unair.ac.id]

2. and Partition Coefficient of Solubility in Various pH... Salicylamide [jurnal.ugm.ac.id]

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